

A Comprehensive Technical Guide to Ro 64-0802 (Oseltamivir Carboxylate)

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Compound of Interest

Compound Name: Ro 64-0802

Cat. No.: B1663640

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This technical guide provides an in-depth overview of **Ro 64-0802**, the active metabolite of the antiviral prodrug oseltamivir. It is intended for researchers, scientists, and professionals in the field of drug development. This document details the chemical structure, mechanism of action, pharmacokinetic properties, and relevant experimental methodologies associated with **Ro 64-0802**.

Chemical Structure and Properties

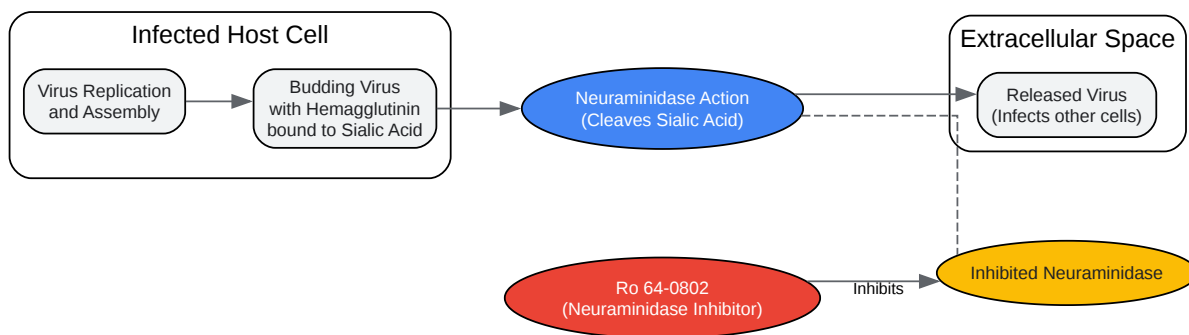
Ro 64-0802, also known as oseltamivir carboxylate or GS 4071, is a potent and selective inhibitor of influenza virus neuraminidase.[1][2][3] It is a cyclohexenecarboxylic acid derivative.

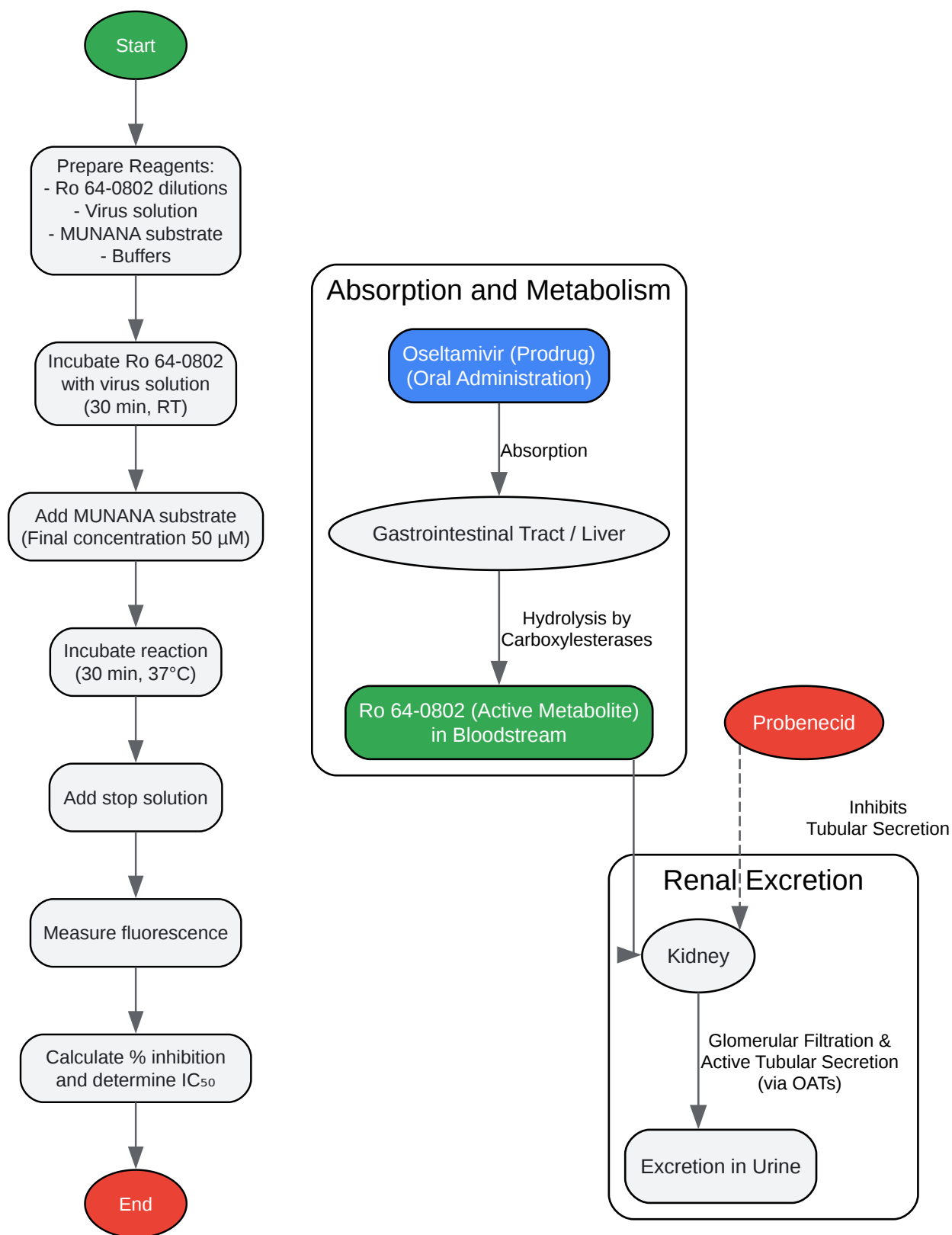
- IUPAC Name: (3R,4R,5S)-4-acetamido-5-amino-3-pentan-3-yloxycyclohexene-1-carboxylic acid
- Molecular Formula: C₁₄H₂₄N₂O₄
- Molecular Weight: 284.35 g/mol
- CAS Number: 187227-45-8

Ro 64-0802 is the active form of the prodrug oseltamivir (Ro 64-0796), which is an ethyl ester. [2][4][5] Oseltamivir is readily absorbed after oral administration and is extensively converted to **Ro 64-0802** by esterases in the gastrointestinal tract and liver.[2][6][7]

Mechanism of Action

Ro 64-0802 acts as a competitive inhibitor of the neuraminidase enzyme of influenza A and B viruses.^[1] Neuraminidase is a crucial enzyme for the release of newly formed virus particles from infected cells. By inhibiting this enzyme, **Ro 64-0802** prevents the budding and release of progeny virions, thus halting the spread of the infection.^{[1][3][5]}





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